

AZD-4769 for studying arachidonic acid metabolism

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD-4769

Cat. No.: B1574567

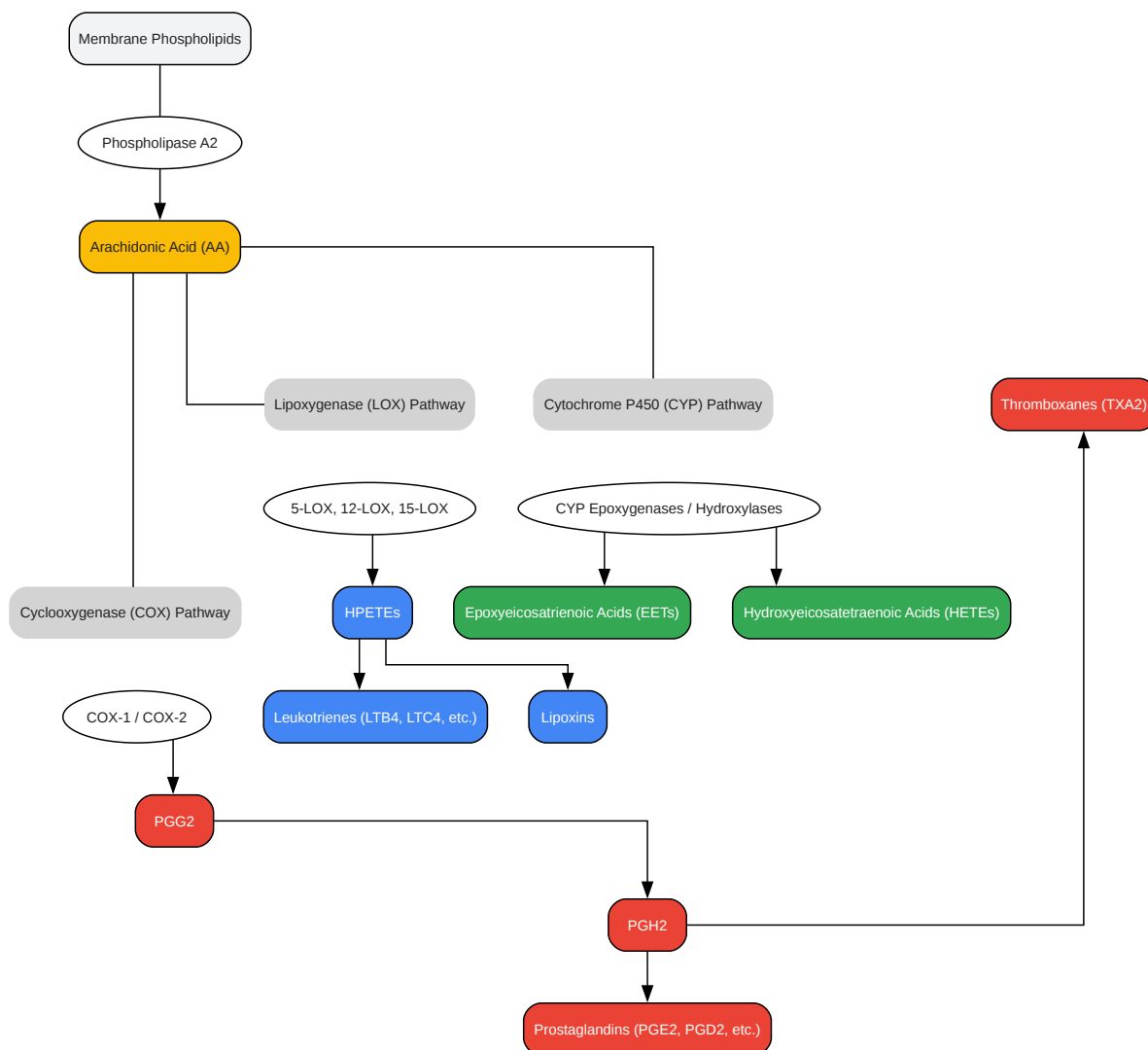
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The Arachidonic Acid Metabolic Pathway

Arachidonic acid (AA) is a polyunsaturated fatty acid that is released from the cell membrane by the action of phospholipase A2.^{[2][3][4][5]} Once released, AA is metabolized by three main enzymatic pathways:

- Cyclooxygenase (COX) Pathway: This pathway leads to the production of prostaglandins and thromboxanes, which are key mediators of inflammation and platelet aggregation.^{[2][6]}
- Lipoxygenase (LOX) Pathway: This pathway produces leukotrienes and lipoxins, which are involved in inflammatory and immune responses.^{[2][8]}
- Cytochrome P450 (CYP) Pathway: This pathway generates epoxyeicosatrienoic acids (EETs) and hydroxyeicosatetraenoic acids (HETEs), which have roles in regulating vascular tone and inflammation.^{[2][3][7]}

Below is a diagram illustrating the major branches of the arachidonic acid metabolic pathway.



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Caption: Overview of the main enzymatic pathways of arachidonic acid metabolism.

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- To cite this document: BenchChem. [AZD-4769 for studying arachidonic acid metabolism]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574567#azd-4769-for-studying-arachidonic-acid-metabolism]

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